

# Application Notes and Protocols for d-KLA Peptide in Cytotoxicity Assays

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## Compound of Interest

Compound Name: *d-KLA Peptide*

Cat. No.: *B12361071*

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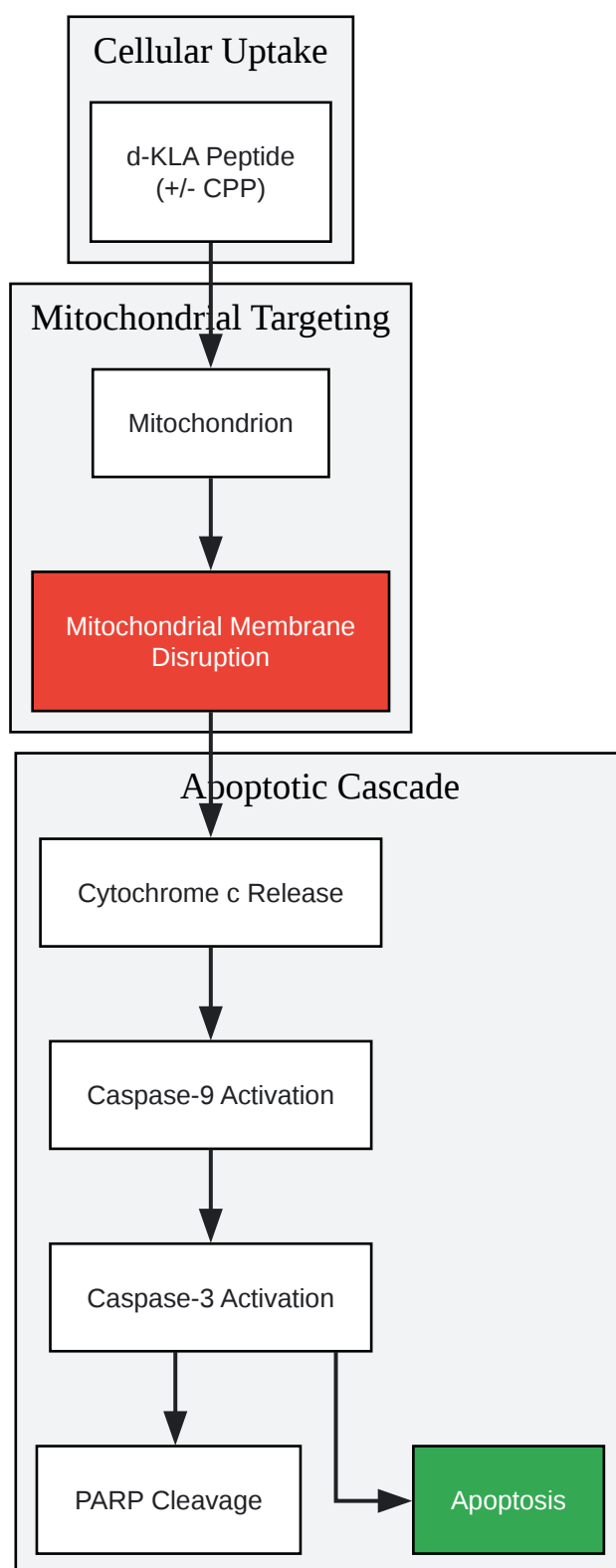
## For Researchers, Scientists, and Drug Development Professionals

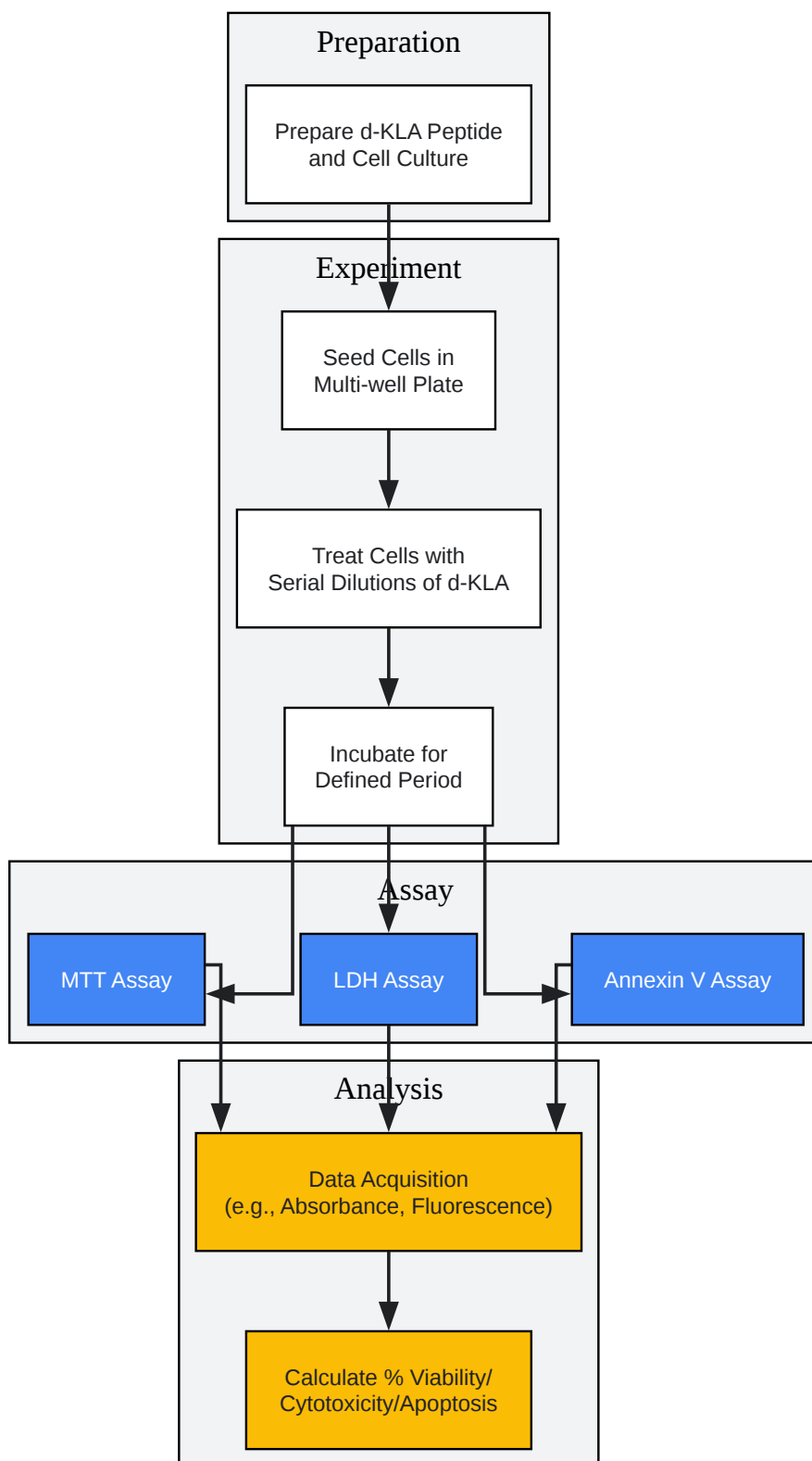
The **d-KLA peptide**, a synthetic pro-apoptotic agent, is a valuable tool in cancer research and drug development for inducing cell death.[1] Its cationic and amphipathic nature allows it to selectively target and disrupt mitochondrial membranes, triggering apoptotic or necrotic pathways.[2][3][4] This document provides detailed application notes and protocols for utilizing d-KLA in various cytotoxicity assays.

## Mechanism of Action

The **d-KLA peptide's** primary mode of action is the targeted disruption of mitochondrial membranes.[1][3][5] Unlike many cancer therapeutics that rely on specific cellular receptors, d-KLA's activity is largely dependent on the negative charge of the mitochondrial membrane.[3] Once internalized into the cell, often facilitated by a cell-penetrating peptide (CPP), d-KLA preferentially interacts with the anionic phospholipids of the mitochondrial membrane.[2][6] This interaction leads to membrane permeabilization, dissipation of the mitochondrial membrane potential, and subsequent release of pro-apoptotic factors like cytochrome c into the cytoplasm.[3][4] The release of these factors initiates a cascade of downstream events, including the activation of caspases and poly (ADP-ribose) polymerase (PARP), ultimately leading to programmed cell death or apoptosis.[1][7] In some instances, at higher concentrations, d-KLA can induce necrotic cell death by causing rapid disruption of both plasma and mitochondrial membranes.[2][8]

## Signaling Pathway of d-KLA Induced Apoptosis





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